

Technical Support Center: Investigating Potential Off-Target Effects of Enozertinib

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Compound of Interest

Compound Name: *Enozertinib*
CAS No.: 2489185-38-6
Cat. No.: B15623361

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to address potential off-target effects of **Enozertinib** (ORIC-114). **Enozertinib** is an orally bioavailable, central nervous system (CNS) penetrating, mutant-selective covalent inhibitor of epidermal growth factor receptor (EGFR) and human epidermal growth factor receptor 2 (HER2) with alterations such as exon 20 insertion mutations.[1] While preclinical data highlight its "exquisite kinase selectivity," a thorough investigation of potential off-target effects is a critical component of its preclinical and clinical characterization.[2][3][4]

Frequently Asked Questions (FAQs)

Q1: What is the known selectivity profile of **Enozertinib**?

A1: **Enozertinib** has been designed to be a highly selective inhibitor of EGFR and HER2 with exon 20 insertion and other atypical mutations.[2][5] Preclinical studies, including KINOMEScan profiling, have demonstrated its "excellent kinase selectivity" with primary activity against EGFR family members.[6] However, as with any kinase inhibitor, it is crucial to empirically determine its selectivity profile in your specific experimental system.

Q2: Why should I be concerned about off-target effects if **Enozertinib** is reported to be highly selective?

A2: Even highly selective inhibitors can exhibit off-target activity, particularly at higher concentrations.^[7] These off-target effects can lead to unexpected phenotypes, confounding experimental results, and potential toxicities.^[8] Therefore, validating that the observed biological effects of **Enozertinib** are due to its on-target activity is essential for accurate data interpretation.

Q3: What are the initial steps to assess for potential off-target effects in my cell-based assays?

A3: A good starting point is to perform a dose-response experiment and determine the IC₅₀ for your on-target endpoint (e.g., inhibition of EGFR phosphorylation) and compare it to the IC₅₀ for cytotoxicity in your cell line. A significant divergence between these two values may suggest off-target effects are contributing to cell death at higher concentrations. Additionally, using a control cell line that does not express the intended targets (EGFR/HER2 with relevant mutations) can help differentiate on-target from off-target effects.

Q4: What are some common off-target effects observed with EGFR and HER2 inhibitors?

A4: Off-target effects of EGFR and HER2 inhibitors can manifest in various ways, including skin rash and gastrointestinal issues like diarrhea.^{[9][10][11][12]} These are often considered "on-target" toxicities in normal tissues that also express the wild-type receptors.^{[8][13]} However, off-target kinase inhibition can lead to unexpected signaling pathway activation or inhibition.^[14]

Troubleshooting Guide

Scenario 1: Unexpected Cellular Phenotype Observed

- Question: I am observing a cellular phenotype (e.g., changes in morphology, unexpected cell cycle arrest) with **Enozertinib** treatment that is not consistent with the known functions of EGFR/HER2 signaling. Could this be an off-target effect?
- Answer: Yes, an unexpected phenotype is a common indicator of potential off-target activity.
 - Troubleshooting Steps:

- **Confirm On-Target Engagement:** First, verify that **Enozertinib** is engaging its intended targets at the concentrations used in your experiment. You can do this by performing a Western blot to check the phosphorylation status of EGFR and HER2 and their downstream effectors like AKT and ERK.
- **Dose-Response Analysis:** Conduct a detailed dose-response curve for the unexpected phenotype. If the EC50 for the phenotype is significantly different from the IC50 for on-target inhibition, it may suggest an off-target mechanism.
- **Use a Structurally Unrelated Inhibitor:** Compare the phenotype induced by **Enozertinib** with that of a structurally different EGFR/HER2 inhibitor. If the phenotype is unique to **Enozertinib**, it is more likely to be an off-target effect.
- **Rescue Experiment:** If possible, perform a rescue experiment by overexpressing a downstream effector of the suspected off-target to see if it reverses the phenotype.

Scenario 2: Discrepancy Between Biochemical and Cellular Potency

- **Question:** The IC50 of **Enozertinib** in my cellular assay is much higher than what is reported in biochemical assays. What could be the reason?
- **Answer:** This is a common observation and can be due to several factors.
 - **Troubleshooting Steps:**
 - **Cellular ATP Concentration:** Biochemical kinase assays are often performed at ATP concentrations that are lower than physiological levels in cells.^{[15][16]} The high intracellular ATP concentration can outcompete ATP-competitive inhibitors like **Enozertinib**, leading to a higher apparent IC50.
 - **Cell Permeability and Efflux:** Ensure that **Enozertinib** is effectively penetrating the cell membrane and is not being actively removed by efflux pumps.^[6]
 - **Target Engagement in a Cellular Context:** It is crucial to measure target engagement directly in live cells using techniques like the Cellular Thermal Shift Assay (CETSA) or NanoBRET assays.^{[17][18]}

Scenario 3: Resistance to **Enozertinib** in the Absence of On-Target Mutations

- Question: My cells have become resistant to **Enozertinib**, but sequencing of EGFR and HER2 does not reveal any known resistance mutations. What could be the cause?
- Answer: Resistance can develop through mechanisms that are independent of on-target mutations.
 - Troubleshooting Steps:
 - Bypass Signaling Pathway Activation: Cancer cells can develop resistance by upregulating parallel signaling pathways to compensate for the inhibition of EGFR/HER2.^[19] Perform a phospho-receptor tyrosine kinase (RTK) array to identify any activated bypass pathways.
 - Proteomic Profiling: Use quantitative proteomics to compare the proteomes of sensitive and resistant cells treated with **Enozertinib**. This can reveal changes in protein expression that contribute to resistance, potentially highlighting off-target engagement.

Data Presentation

While specific quantitative data for **Enozertinib**'s off-target profile across a full kinome panel is not extensively available in the public domain, a KINOMEScan profile has been presented. The following table summarizes the publicly available data and provides a template for researchers to document their own findings.

Table 1: Summary of **Enozertinib** (ORIC-114) Kinome Selectivity

Kinase Family	Representative Kinases	Reported Inhibition	Researcher's Experimental Data (e.g., % Inhibition at 1 μ M)
On-Target	EGFR, HER2	High	
HER4	Moderate		
Off-Target	Other Tyrosine Kinases (e.g., SRC family)	Low to None	
Serine/Threonine Kinases (e.g., CDKs, AKTs)	Low to None		

Data is qualitatively interpreted from a KINOMEscan image presented at the AACR Annual Meeting 2022.[6] Red circles on the kinome tree indicate inhibited kinases.

Experimental Protocols

Protocol 1: In Vitro Kinase Profiling

This protocol outlines a general procedure for assessing the selectivity of **Enozertinib** against a panel of purified kinases.

- Compound Preparation:
 - Prepare a 10 mM stock solution of **Enozertinib** in 100% DMSO.
 - Perform serial dilutions to generate a range of concentrations for testing (e.g., from 100 μ M to 1 nM).
- Kinase Reaction Setup:
 - Use a commercial kinase profiling service or an in-house panel of purified kinases.

- In a multi-well plate, add the kinase, its specific substrate, and ATP at a concentration close to the K_m for each respective kinase.
- Inhibitor Incubation:
 - Add **Enozertinib** at various concentrations to the kinase reaction mixtures.
 - Include appropriate controls: "no inhibitor" (vehicle control) and a known inhibitor for each kinase as a positive control.
- Reaction and Detection:
 - Incubate the plates at 30°C for the recommended time for each kinase.
 - Stop the reaction and measure the amount of phosphorylated substrate using a suitable detection method (e.g., radiometric, fluorescence, or luminescence-based assays).^{[20][21]}
- Data Analysis:
 - Calculate the percentage of kinase activity inhibited by **Enozertinib** relative to the vehicle control.
 - Plot the percent inhibition against the logarithm of **Enozertinib** concentration and fit the data to a four-parameter logistic equation to determine the IC₅₀ value for each kinase.

Protocol 2: Cellular Target Engagement using NanoBRET™ Assay

This protocol describes how to measure the binding of **Enozertinib** to its target kinases in living cells.

- Cell Preparation:
 - Transfect cells with a vector expressing the target kinase fused to NanoLuc® luciferase.
 - Plate the transfected cells in a white, 96-well assay plate and incubate for 24 hours.
- Compound Treatment:
 - Prepare serial dilutions of **Enozertinib** in Opti-MEM® I Reduced Serum Medium.

- Add the diluted **Enozertinib** to the cells and incubate for 2 hours at 37°C in a CO2 incubator.
- Tracer Addition and Signal Detection:
 - Add the NanoBRET™ tracer specific for the target kinase to all wells.
 - Equilibrate the plate at 37°C for 2 hours.
 - Add Nano-Glo® Substrate and NanoLuc® Luciferase to all wells.
 - Read the plate on a luminometer equipped with filters to measure both donor (NanoLuc®) and acceptor (tracer) signals.
- Data Analysis:
 - Calculate the NanoBRET™ ratio by dividing the acceptor signal by the donor signal.
 - Plot the NanoBRET™ ratio against the concentration of **Enozertinib** to determine the IC50 value, which reflects the compound's affinity for the target in a cellular environment.

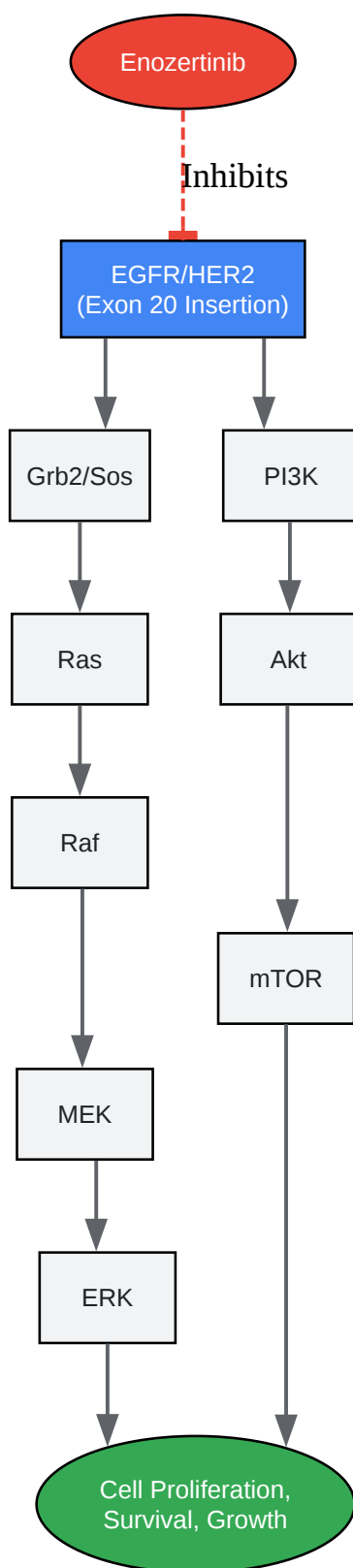
Protocol 3: Chemical Proteomics for Off-Target Identification

This protocol provides a workflow for identifying the cellular targets of **Enozertinib** using an affinity-based proteomics approach.[\[22\]](#)[\[23\]](#)[\[24\]](#)

- Probe Immobilization:
 - Synthesize an analog of **Enozertinib** with a linker that can be covalently attached to sepharose beads.
- Cell Lysate Preparation:
 - Culture cells of interest and harvest them.
 - Lyse the cells in a non-denaturing lysis buffer containing protease and phosphatase inhibitors.
 - Clarify the lysate by centrifugation.

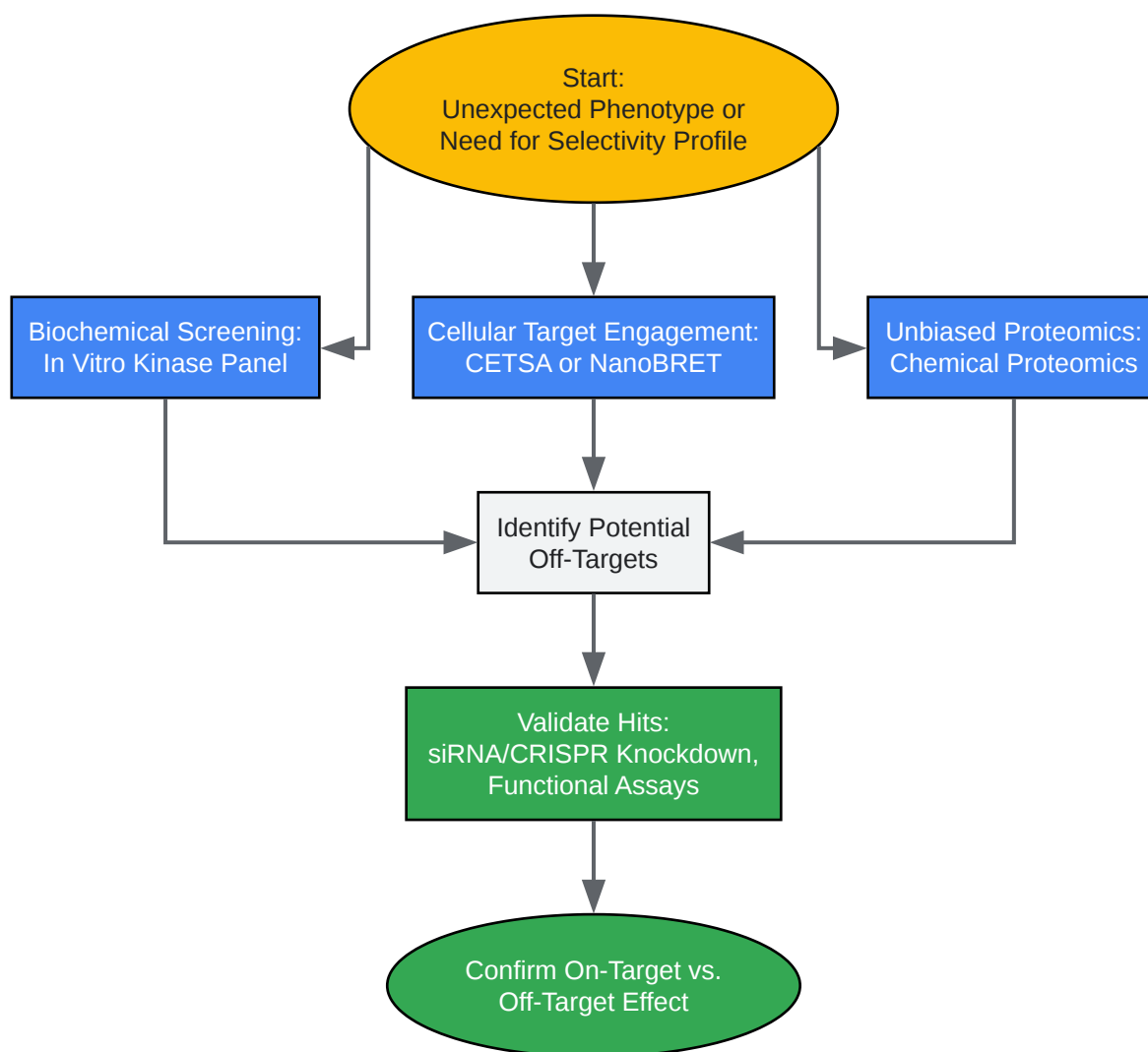
- Affinity Pulldown:
 - Incubate the cell lysate with the **Enozertinib**-conjugated beads.
 - For competitive binding experiments, pre-incubate the lysate with a range of concentrations of free **Enozertinib** before adding the beads.
 - Wash the beads extensively to remove non-specific binders.
- Protein Elution and Digestion:
 - Elute the bound proteins from the beads.
 - Digest the eluted proteins into peptides using trypsin.
- Mass Spectrometry and Data Analysis:
 - Analyze the peptide mixture by liquid chromatography-tandem mass spectrometry (LC-MS/MS).
 - Identify the proteins that specifically bind to the **Enozertinib** beads and are competed off by the free drug.
 - Quantify the relative abundance of proteins in the presence and absence of the competitor to identify high-confidence off-targets.

Mandatory Visualizations



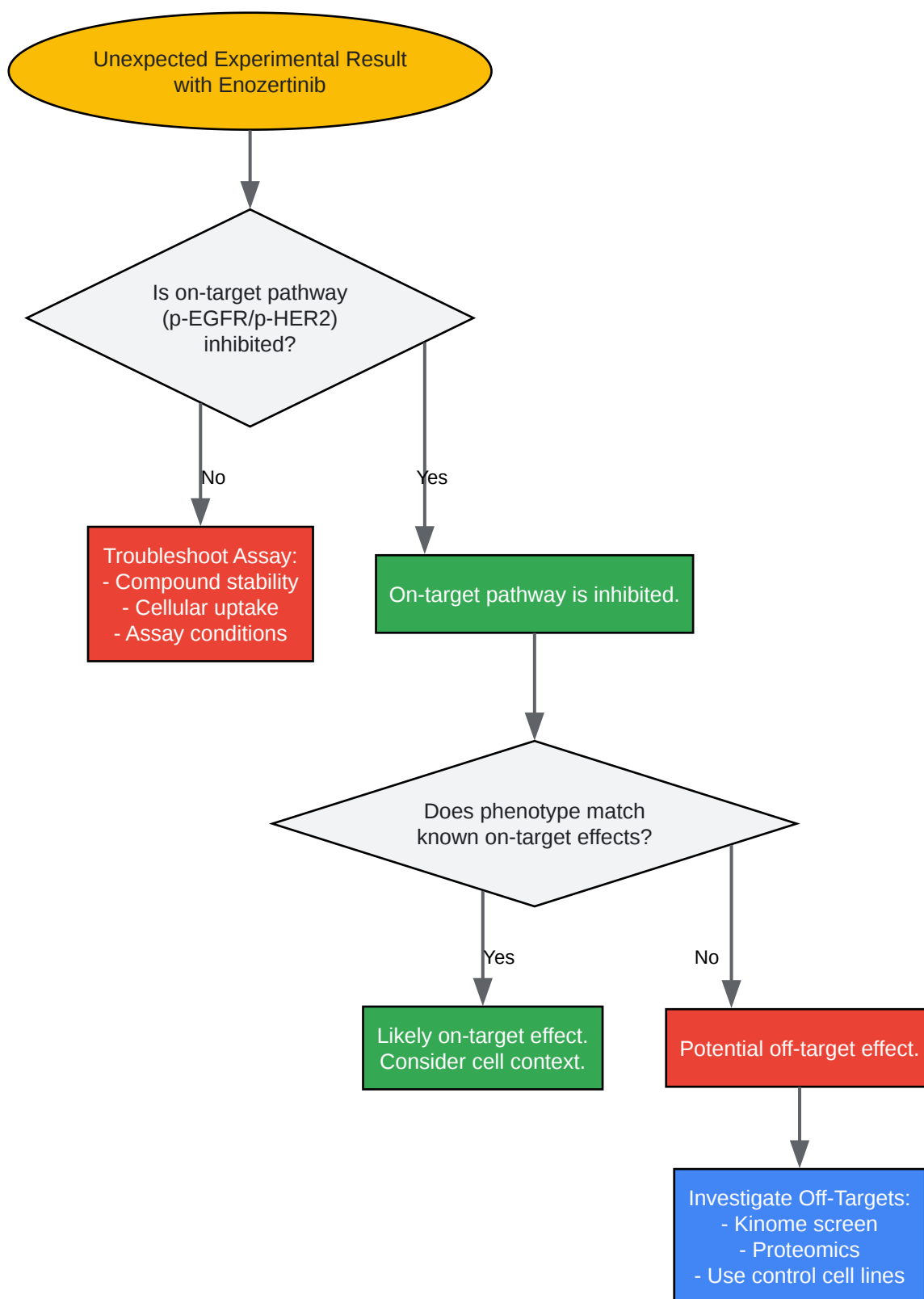
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Caption: Intended EGFR/HER2 signaling pathway inhibited by **Enozertinib**.



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Caption: Experimental workflow for investigating potential off-target effects.



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Caption: Troubleshooting decision tree for unexpected experimental results.

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